

Application Notes: The Role of **Nickel-56** in Isotope Geology

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Compound of Interest

Compound Name: Nickel-56

Cat. No.: B1210017

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Introduction

Nickel-56 (^{56}Ni) is a short-lived radioactive isotope with a half-life of approximately 6.075 days. [1][2][3] Despite its rapid decay, ^{56}Ni plays a pivotal role in isotope geology and cosmochemistry. It is produced in large quantities during stellar explosions, particularly Type Ia supernovae. [2][4] The significance of ^{56}Ni lies in its decay chain: it decays first to Cobalt-56 (^{56}Co), which in turn decays to the stable isotope Iron-56 (^{56}Fe). [5] This decay sequence is fundamental to understanding nucleosynthesis in stars and provides a powerful tool for tracing the earliest processes in our solar system's history.

Core Applications in Isotope Geology

The study of ^{56}Ni and its decay products has several key applications:

- Supernova Nucleosynthesis:** The radioactive decay of ^{56}Ni is the primary energy source that powers the light curves of Type Ia supernovae. [4][6] The amount of ^{56}Ni synthesized in these explosions directly correlates with the supernova's peak brightness, making it a crucial parameter for understanding the physics of these stellar events and for their use as "standard candles" in cosmology.
- Early Solar System Chronology:** The former presence of live ^{56}Ni in the early solar system is evidenced by excesses of its daughter product, ^{56}Fe , in certain meteorites. The initial abundance of ^{56}Ni , often expressed as the $^{56}\text{Ni}/^{54}\text{Fe}$ ratio, helps constrain the timeline

between the last supernova event that seeded the solar nebula with freshly synthesized elements and the formation of the first solid bodies, such as planetesimals.

- Planetary Differentiation: Isotopic variations in iron, resulting from the decay of ^{56}Ni , can be used as tracers for high-temperature geological processes. These variations provide insights into the timing and mechanisms of core formation and magmatic differentiation within early planetary bodies.

Quantitative Data Summary

The following tables summarize key quantitative data relevant to the application of **Nickel-56** in isotope geology.

Table 1: Decay Properties of the $^{56}\text{Ni} \rightarrow ^{56}\text{Co} \rightarrow ^{56}\text{Fe}$ Chain

Isotope	Half-Life	Decay Mode	Stable Daughter Product
^{56}Ni	6.075 days[1][2][3]	Electron Capture / β^+ decay	^{56}Co
^{56}Co	77.24 days	Electron Capture / β^+ decay	^{56}Fe

Table 2: Example Initial $^{56}\text{Ni}/^{56}\text{Fe}$ Ratios in Early Solar System Materials

Note: Ratios are often inferred from the related $^{60}\text{Fe}/^{56}\text{Fe}$ system, as direct measurement of extinct ^{56}Ni is challenging. The ^{60}Fe system (half-life 2.6 million years) is a more commonly used chronometer for early solar system events.[7][8][9]

Object Type	Inferred Initial Isotopic Ratio	Significance
Differentiated Meteorites	$^{60}\text{Fe}/^{56}\text{Fe} \approx (0.1 - 1) \times 10^{-6}$	Constrains the timing of planetary body accretion and differentiation to within the first few million years of the solar system. [7]
Erg Chech 002 Meteorite	$^{60}\text{Fe}/^{56}\text{Fe} = (7.71 \pm 0.47) \times 10^{-9}$ [8] [10]	Provides a precise reference point for the initial abundance of short-lived radionuclides in the solar system. [8] [10]

Protocols: Isotopic Analysis of Nickel

Protocol 1: Nickel Isotope Measurement in Meteorites by MC-ICP-MS

This protocol outlines the methodology for the high-precision measurement of nickel isotopes in meteorite samples to search for isotopic anomalies resulting from the decay of ^{56}Ni (manifested as ^{56}Fe excesses). The method relies on Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS).

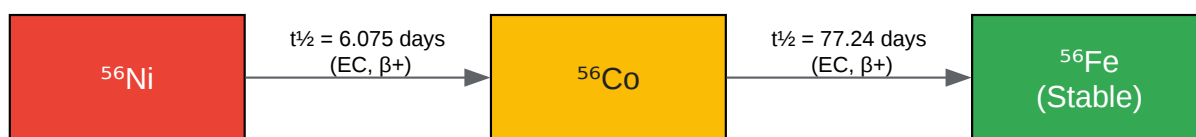
Objective: To precisely determine the Ni isotopic composition of geological materials to identify nucleosynthetic or radiogenic anomalies.

Methodology:

- **Sample Digestion:**
 - An accurately weighed powdered sample (typically 100-500 mg) is placed in a clean PFA vial.
 - A mixture of concentrated hydrofluoric acid (HF) and nitric acid (HNO_3) is added.
 - The sealed vial is heated on a hotplate (e.g., at 120°C) for 48-72 hours to ensure complete sample dissolution.

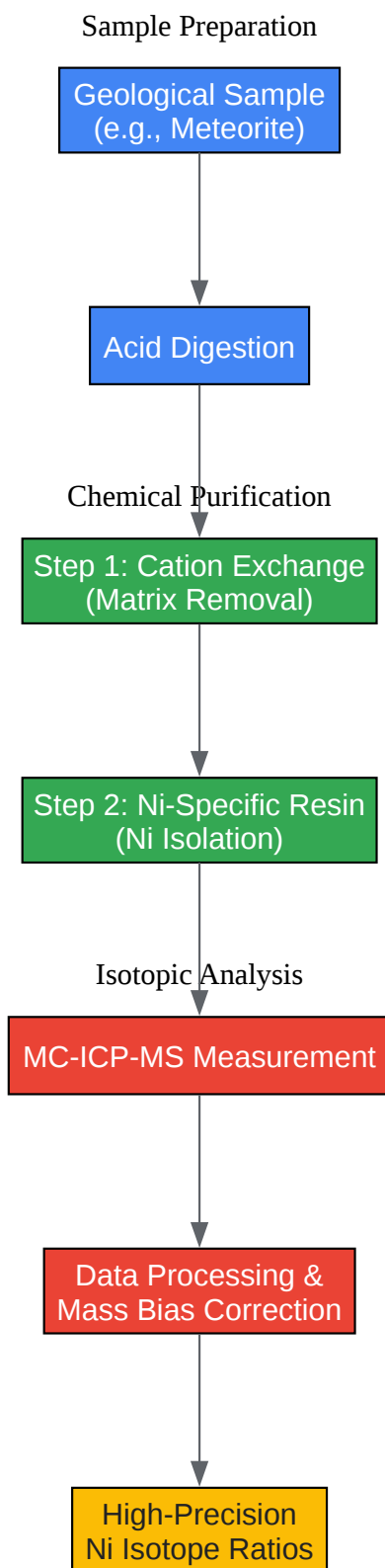
- The acids are evaporated, and the residue is treated with hydrochloric acid (HCl) to convert fluorides to chlorides before final dissolution in a weak acid (e.g., 2% HNO₃) for chromatographic separation.
- Chemical Separation of Nickel:
 - An efficient chemical purification of Ni is crucial to remove isobaric interferences (e.g., from Fe and Zn) and matrix effects.[11][12] A two-step chromatographic procedure is commonly employed.[11][13][14]
 - Step 1: Cation Exchange Chromatography: The sample solution is loaded onto a column containing a cation exchange resin (e.g., AG50W-X8).[13][14] A sequence of acids (e.g., diluted HCl and HF) is used to elute the bulk of the matrix elements, while retaining Ni.[13][14]
 - Step 2: Anion Exchange or Ni-Specific Resin: The collected Ni fraction is further purified. This can be achieved using an anion exchange resin (e.g., AG1-X8) with specific acid mixtures or a Ni-specific resin (e.g., Ni-Spec™) for high-purity isolation.[11][13][14]
 - The final purified Ni fraction is collected, dried, and redissolved in dilute HNO₃ for analysis.
- Isotopic Analysis by MC-ICP-MS:
 - The purified Ni solution is introduced into the MC-ICP-MS instrument.
 - Ion beams of all Ni isotopes (⁵⁸Ni, ⁶⁰Ni, ⁶¹Ni, ⁶²Ni, ⁶⁴Ni) are measured simultaneously in Faraday cups.
 - Instrumental mass bias is corrected using a double-spike technique or a combination of sample-standard bracketing (SSB) and an internal standard.[13][14][15]
 - Data is processed to calculate the isotopic ratios and reported as delta (δ) values or epsilon (ε) units, representing the per mil or parts-per-ten-thousand deviation from a standard reference material (e.g., NIST SRM 986).[12][15]

Mandatory Visualizations



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Caption: The radioactive decay chain of **Nickel-56** to stable Iron-56.



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Caption: Workflow for high-precision nickel isotope analysis.

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